# An In-depth Technical Guide to Irbesartan Impurity 15 Sodium Salt

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Irbesartan Impurity 15 sodium salt* |
| *Cat. No.:* | *B13445378* |

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Irbesartan Impurity 15 sodium salt**, a known process-related impurity of the antihypertensive drug Irbesartan. As a Senior Application Scientist, this document is structured to deliver not just data, but actionable insights into the impurity's chemical nature, its likely origins, and the analytical methodologies crucial for its detection and control in pharmaceutical development and manufacturing.

## Introduction: The Imperative of Impurity Profiling in Sartan APIs

The "sartan" class of angiotensin II receptor blockers (ARBs) has been a cornerstone of cardiovascular therapy. However, the synthesis of their characteristic tetrazole ring and complex biphenyl structures can give rise to a variety of process-related impurities and degradation products. Regulatory bodies globally mandate stringent control over these impurities to ensure the safety and efficacy of the final drug product. Understanding the chemical identity and formation pathways of each impurity is therefore not merely a quality control exercise, but a fundamental aspect of robust drug development. This guide focuses on a specific and important impurity: **Irbesartan Impurity 15 sodium salt**.

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# Unveiling the Chemical Structure of Irbesartan Impurity 15 Sodium Salt

A thorough understanding of an impurity begins with its precise chemical structure. The key identifiers and structural details for **Irbesartan Impurity 15 sodium salt** are summarized below.

## Core Chemical Properties

| Property | Value | Source(s) |
|---|---|---|
| IUPAC Name | sodium 5-(4′-(azidomethyl)-[1,1′-biphenyl]-2-yl)tetrazol-1-ide | [1][2] |
| CAS Number | 1145664-35-2 | [1][3][4] |
| Molecular Formula | C14H10N7Na | [1][2][3] |
| Molecular Weight | 299.27 g/mol | [1][2][3] |
| Synonyms | 5-(4'-(azidomethyl)-[1,1'-biphenyl]-2-yl)-1H-tetrazole, sodium salt (1:1) | [5] |

## Structural Elucidation

The structure of **Irbesartan Impurity 15 sodium salt** is characterized by a biphenyl core, a tetrazolate anion, and a distinguishing azidomethyl group. The sodium cation forms a salt with the deprotonated tetrazole ring.

Caption: 2D Chemical Structure of **Irbesartan Impurity 15 Sodium Salt**.

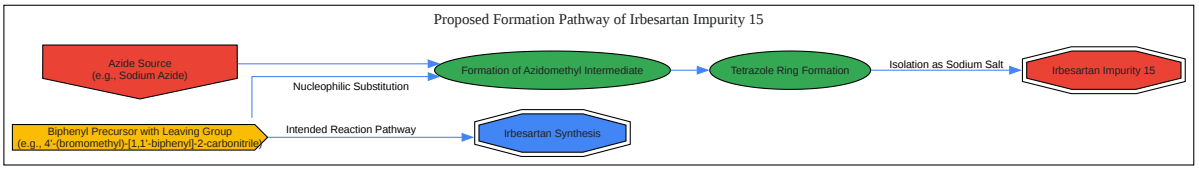
# Genesis of the Impurity: A Proposed Synthetic Pathway

Irbesartan Impurity 15 is not a typical degradation product formed under standard stress conditions like hydrolysis, oxidation, or photolysis.[6][7] Its structure, particularly the presence

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of the azidomethyl group, strongly suggests it is a process-related impurity. It likely arises from an incomplete or side reaction during the synthesis of Irbesartan itself.

A common synthetic route to Irbesartan involves the reaction of a biphenyl precursor with an organotin azide or sodium azide to form the tetrazole ring. If the starting biphenyl intermediate contains a leaving group (e.g., a halide or a sulfonate ester) on the methyl group, a competing nucleophilic substitution reaction with an azide source can lead to the formation of Impurity 15.




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Caption: Proposed synthetic pathway for Irbesartan Impurity 15.

This proposed pathway underscores the critical need to control the reaction conditions and purity of intermediates during Irbesartan synthesis to minimize the formation of this impurity.

# Analytical Methodologies for Detection and Quantification

The detection and quantification of **Irbesartan Impurity 15 sodium salt** necessitate sensitive and specific analytical methods. High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector is the cornerstone of impurity profiling for Irbesartan.[8][9]

## High-Performance Liquid Chromatography (HPLC)

A stability-indicating reverse-phase HPLC (RP-HPLC) method is the standard approach for separating Irbesartan from its impurities.

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Typical Chromatographic Conditions:

| Parameter | Recommended Setting | Rationale |
|---|---|---|
| Column | C18 (e.g., 4.6 mm x 150 mm, 3 µm) | Provides good retention and resolution for non-polar to moderately polar compounds like Irbesartan and its impurities.[8] |
| Mobile Phase | Gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer pH 3.2) and an organic modifier (e.g., acetonitrile). | A gradient is necessary to elute compounds with a range of polarities and ensure good peak shape and resolution.[8] |
| Flow Rate | 1.0 - 1.2 mL/min | A typical flow rate for a standard bore column to achieve efficient separation in a reasonable time.[8] |
| Column Temperature | 25°C - 30°C | Maintaining a constant temperature ensures reproducible retention times. |
| Detection Wavelength | 220 nm | A common wavelength for the detection of aromatic compounds like Irbesartan and its impurities.[8][10] |
| Injection Volume | 10 µL | A standard injection volume for analytical HPLC.[8] |

## Mass Spectrometry (MS)

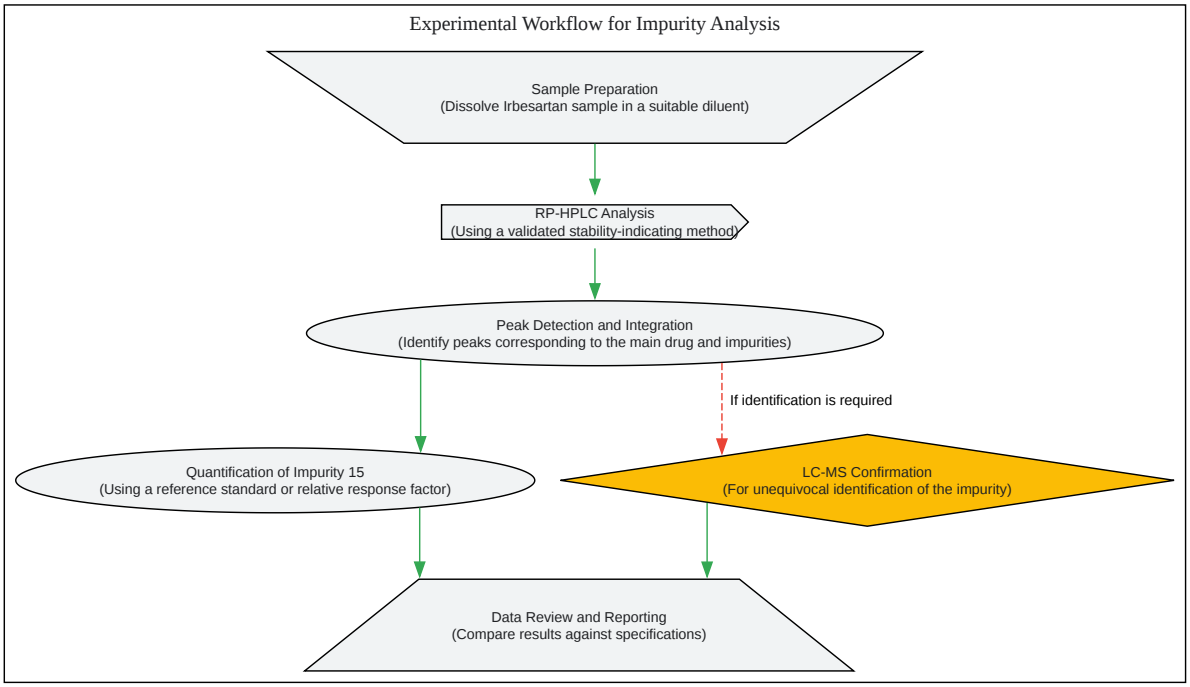
For unequivocal identification and structural confirmation, especially at trace levels, Liquid Chromatography-Mass Spectrometry (LC-MS) is indispensable.[9][11] The unique mass-to-charge ratio of Irbesartan Impurity 15 allows for its selective detection. High-resolution mass

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spectrometry (HRMS) can provide accurate mass data, further confirming the elemental composition.

## Protocol: A Self-Validating System for Impurity Analysis

The following experimental workflow outlines a robust, self-validating system for the identification and quantification of Irbesartan Impurity 15.




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